

Physical and chemical properties of 2,3-Dihydrohinokiflavone.

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Compound of Interest

Compound Name: 2,3-Dihydrohinokiflavone

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2,3-Dihydrohinokiflavone: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,3-Dihydrohinokiflavone is a naturally occurring biflavonoid found in a variety of plant species, including those of the Cupressaceae family. As a member of the flavonoid family, it exhibits significant antioxidant and anti-inflammatory properties, making it a compound of interest for therapeutic research.^[1] This technical guide provides a comprehensive overview of the known physical and chemical properties of **2,3-Dihydrohinokiflavone**, alongside detailed experimental protocols and an exploration of its biological activities and associated signaling pathways. This document is intended to serve as a foundational resource for researchers investigating its potential applications in drug discovery and development.

Chemical and Physical Properties

2,3-Dihydrohinokiflavone is a biflavonoid composed of two flavone units linked by an ether bond.^[2] Its structure is characterized by a dihydroflavone moiety linked to a flavone moiety.

Table 1: General and Computed Physical Properties of **2,3-Dihydrohinokiflavone**

Property	Value	Source
Chemical Formula	C ₃₀ H ₂₀ O ₁₀	[1][3]
Molecular Weight	540.47 g/mol	[1][3]
CAS Number	34292-87-0	[1][3]
IUPAC Name	6-[4-(5,7-dihydroxy-4-oxo-2,3-dihydrochromen-2-yl)phenoxy]-5,7-dihydroxy-2-(4-hydroxyphenyl)chromen-4-one	[4]
Appearance	Yellow powder	[5]
Melting Point	Data not available. The related compound flavanone has a melting point of 77 °C.	[6]
Solubility	Data not available for specific solvents. Flavonoids are generally soluble in DMSO and alcohols like ethanol and methanol, and poorly soluble in water.	[2]
Storage Temperature	2-8°C	[3]

Table 2: Spectroscopic Data for **2,3-Dihydrohinokiflavone** and Related Compounds

Spectroscopic Data	Value	Source/Notes
UV-Vis λ_{max} (Methanol)	Band I: ~330-360 nm, Band II: ~250-280 nm (Expected for flavanones)	[7][8]
^1H NMR (DMSO- d_6)	Data not available for 2,3-Dihydrohinokiflavone. Aromatic protons typically appear between δ 6.0-8.0 ppm. Protons on the dihydropyran ring are expected around δ 2.5-5.5 ppm.	[9]
^{13}C NMR	Data not available for 2,3-Dihydrohinokiflavone. Carbonyl (C4) signal is expected around δ 177 ppm. Aromatic carbons resonate between δ 100-165 ppm.	[1]
Mass Spectrometry (LC-MS)	$[\text{M}+\text{H}]^+ = 541.1136$	[4]

Biological Activity and Signaling Pathways

2,3-Dihydrohinokiflavone, as a flavonoid, is known to possess potent antioxidant and anti-inflammatory activities.[1] These effects are primarily attributed to its ability to modulate key cellular signaling pathways involved in inflammation and oxidative stress.

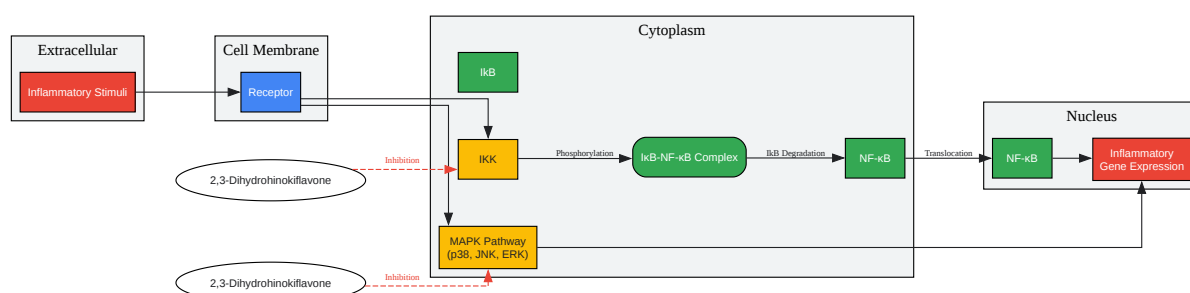
Anti-inflammatory Activity

Flavonoids, including likely **2,3-Dihydrohinokiflavone**, exert their anti-inflammatory effects by inhibiting the production of pro-inflammatory mediators. This is often achieved through the modulation of the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.

- **NF- κ B Pathway:** NF- κ B is a crucial transcription factor that regulates the expression of genes involved in the inflammatory response. In unstimulated cells, NF- κ B is sequestered in the

cytoplasm by inhibitor of κB (I κ B) proteins. Upon stimulation by pro-inflammatory signals, I κ B is phosphorylated and degraded, allowing NF- κ B to translocate to the nucleus and activate the transcription of inflammatory genes. Flavonoids can inhibit NF- κ B activation by preventing I κ B degradation.[10][11]

- **MAPK Pathway:** The MAPK pathway is another critical signaling cascade involved in inflammation. It comprises a series of protein kinases that are sequentially activated in response to extracellular stimuli. Key components of this pathway include p38, JNK, and ERK. Flavonoids have been shown to inhibit the phosphorylation and activation of these kinases, thereby downregulating the inflammatory response.[11]

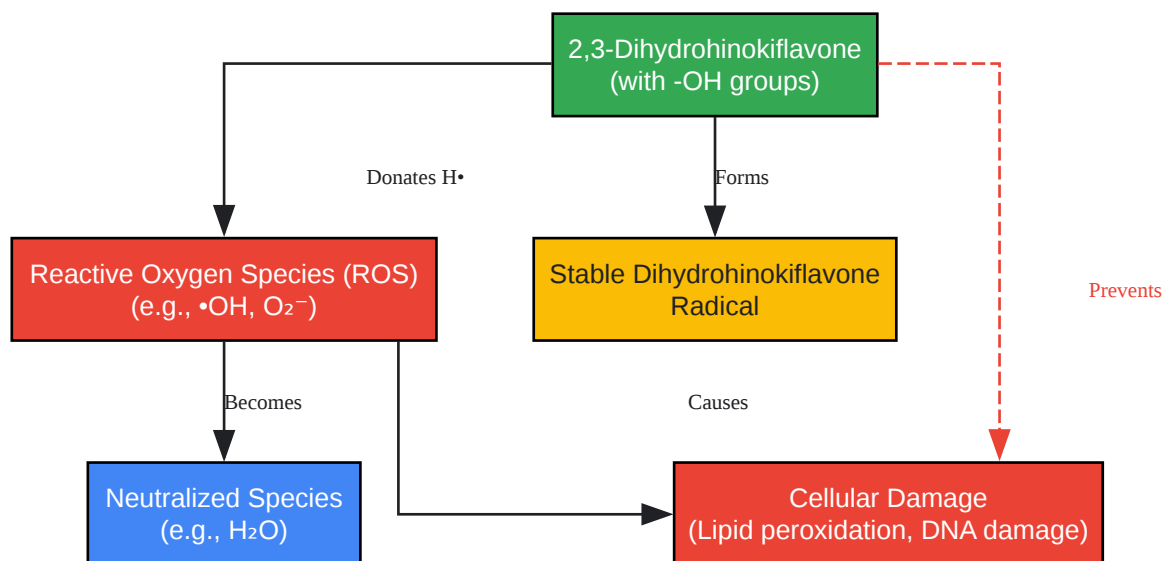


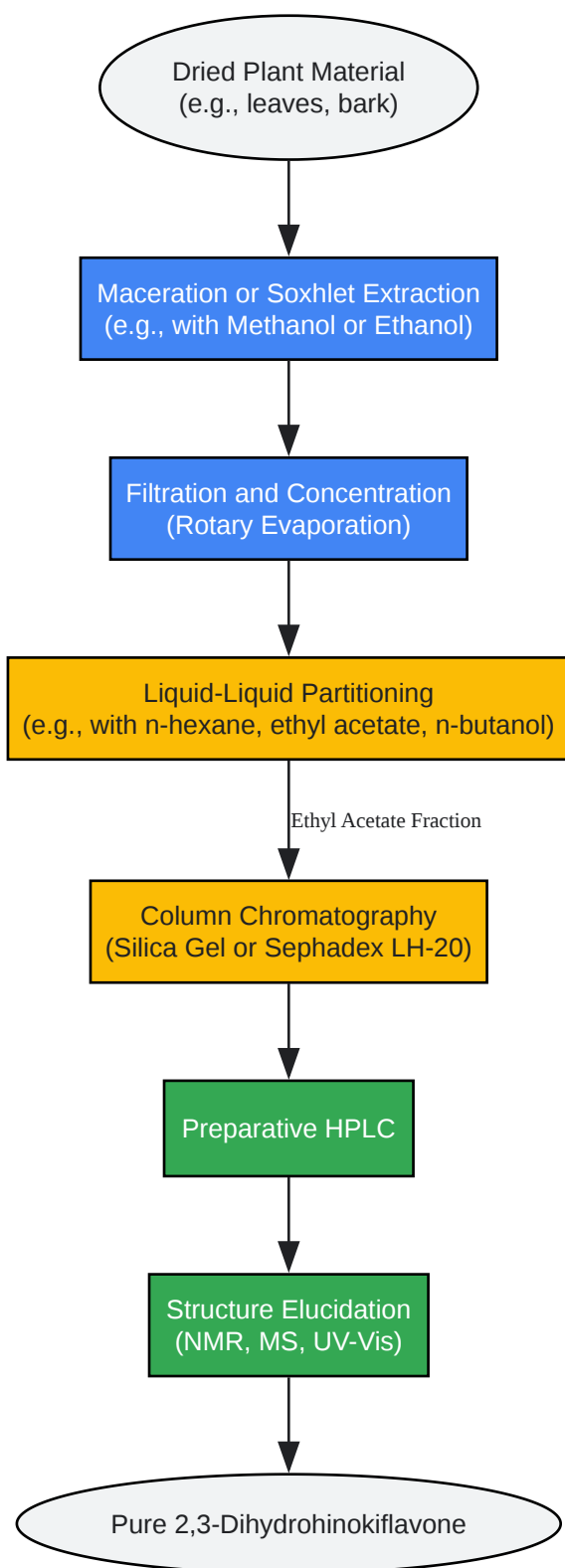
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Figure 1: Putative anti-inflammatory mechanism of **2,3-Dihydrohinokiflavone**.

Antioxidant Activity

The antioxidant activity of flavonoids like **2,3-Dihydrohinokiflavone** stems from their ability to scavenge free radicals and chelate metal ions, thereby preventing oxidative damage to cellular components. The presence of multiple hydroxyl groups on the aromatic rings is crucial for this activity.





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References

- 1. 2,3-Dihydrohinokiflavone | 34292-87-0 | XD161869 [biosynth.com]
- 2. mdpi.com [mdpi.com]
- 3. Natural Product Description|2,3-Dihydrohinokiflavone [sinophytochem.com]
- 4. 2,3-Dihydrohinokiflavone | C₃₀H₂₀O₁₀ | CID 71437113 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. acubiochem.com [acubiochem.com]
- 6. Flavonoids from Metasequoia glyptostroboides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. Delving into Antioxidant Properties: A Stepwise DPPH Assay Protocol for Plant Extracts [greenskybio.com]
- 9. researchgate.net [researchgate.net]
- 10. Flavonoids as Natural Anti-Inflammatory Agents Targeting Nuclear Factor-Kappa B (NFκB) Signaling in Cardiovascular Diseases: A Mini Review - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Anti-inflammatory activity of flavonols via inhibiting MAPK and NF-κB signaling pathways in RAW264.7 macrophages - PMC [pmc.ncbi.nlm.nih.gov]
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